

Technical Guide: Solubility Profile of Methyl 8-hydroxyquinoline-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 8-hydroxyquinoline-2-carboxylate*

CAS No.: 21638-90-4

Cat. No.: B1600983

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Executive Summary

Methyl 8-hydroxyquinoline-2-carboxylate (MHQC) is a quinoline derivative primarily utilized as a tridentate chelating ligand and a synthetic intermediate for metallo-pharmaceuticals and fluorescent sensors. Unlike its parent compound, 8-hydroxyquinoline-2-carboxylic acid (which exists often as a zwitterion), the methyl ester exhibits a distinct solubility profile driven by the "capping" of the carboxylic acid. This modification significantly reduces water solubility while enhancing lipophilicity, making the compound compatible with organic synthesis workflows involving dichloromethane (DCM) and methanol.

This guide provides a validated solubility landscape, explaining the mechanistic basis for solvent interactions and offering precise protocols for purification and handling.

Physicochemical Profile

Understanding the fundamental physical constants is prerequisite to predicting solubility behavior. The esterification of the C2-carboxylate removes the primary site for intermolecular

hydrogen bonding found in the parent acid, lowering the melting point and increasing solubility in aprotic solvents.

Property	Value / Description	Source/Context
CAS Number	21638-90-4	Specific to the methyl ester
Molecular Formula	C ₁₁ H ₉ NO ₃	-
Molecular Weight	203.19 g/mol	-
Melting Point	159 °C	Distinct from parent acid (MP ~213°C) [1]
LogP (Predicted)	~1.93 – 2.11	Indicates moderate lipophilicity
pKa (Phenolic)	~9.8	Ionizes at high pH (forming phenolate)
pKa (Quinoline N)	~2.0	Protonates at low pH
Appearance	Yellow crystalline solid	Typical of conjugated quinolines

Solubility Landscape

The solubility of MHQC is governed by two competing structural features: the hydrophobic quinoline core and the capacity for intramolecular hydrogen bonding between the C8-hydroxyl and the quinoline nitrogen. This intramolecular bond reduces the molecule's ability to accept hydrogen bonds from solvents, thereby enhancing solubility in non-polar and chlorinated solvents.

Solvent Compatibility Table

Solvent Class	Solvent	Solubility Rating	Operational Notes
Chlorinated	Dichloromethane (DCM)	High	Primary solvent for extraction. Dissolves readily at RT.
Chloroform	High	Excellent for NMR and liquid-liquid extraction.	
Polar Protic	Methanol	High (Hot) / Mod (Cold)	Primary solvent for synthesis. Soluble at reflux; reduced solubility at 0°C allows for crystallization.
Ethanol	Moderate	Used for recrystallization. Requires heating to dissolve fully.	
Water	Low	Insoluble at neutral pH. Precipitates upon dilution of organic solutions.	
Polar Aprotic	DMSO	High	Preferred for biological stock solutions (>10 mM).
DMF	High	Suitable for high-temperature reactions.	
Acetone	Moderate/High	Good for general dissolution; evaporation yields crystals.	
Non-Polar	Hexanes/Heptane	Low	Acts as an anti-solvent to induce precipitation.

Mechanistic Insight: The "Closed" Conformation

In non-polar or weakly polar solvents (like DCM), MHQC adopts a planar conformation stabilized by an intramolecular hydrogen bond (O-H...N). This "closes" the polar region of the molecule, effectively masking the hydrophilic hydroxyl group and presenting a hydrophobic surface to the solvent. This explains why MHQC extracts so efficiently into DCM from aqueous layers, despite having multiple heteroatoms.

Experimental Protocols

Protocol A: Solubility-Driven Purification (Recrystallization)

Objective: To purify crude MHQC using its differential solubility in methanol/ethanol.

- **Dissolution:** Place crude MHQC (e.g., 1.0 g) in a round-bottom flask.
- **Heating:** Add Methanol (10–15 mL) and heat to reflux (65°C) until the solid fully dissolves.
 - Note: If the solution is dark, activated charcoal may be added at this stage, followed by hot filtration.
- **Cooling:** Remove from heat and allow the solution to cool slowly to room temperature.
- **Crystallization:** Place the flask in an ice bath (0–4°C) for 2 hours. Yellow needles should form.
- **Filtration:** Filter the crystals under vacuum and wash with a small volume of cold methanol (-20°C).
- **Drying:** Dry under vacuum to remove residual solvent.

Protocol B: Liquid-Liquid Extraction (Synthesis Workup)

Objective: To isolate MHQC from a reaction mixture (e.g., Fischer esterification).

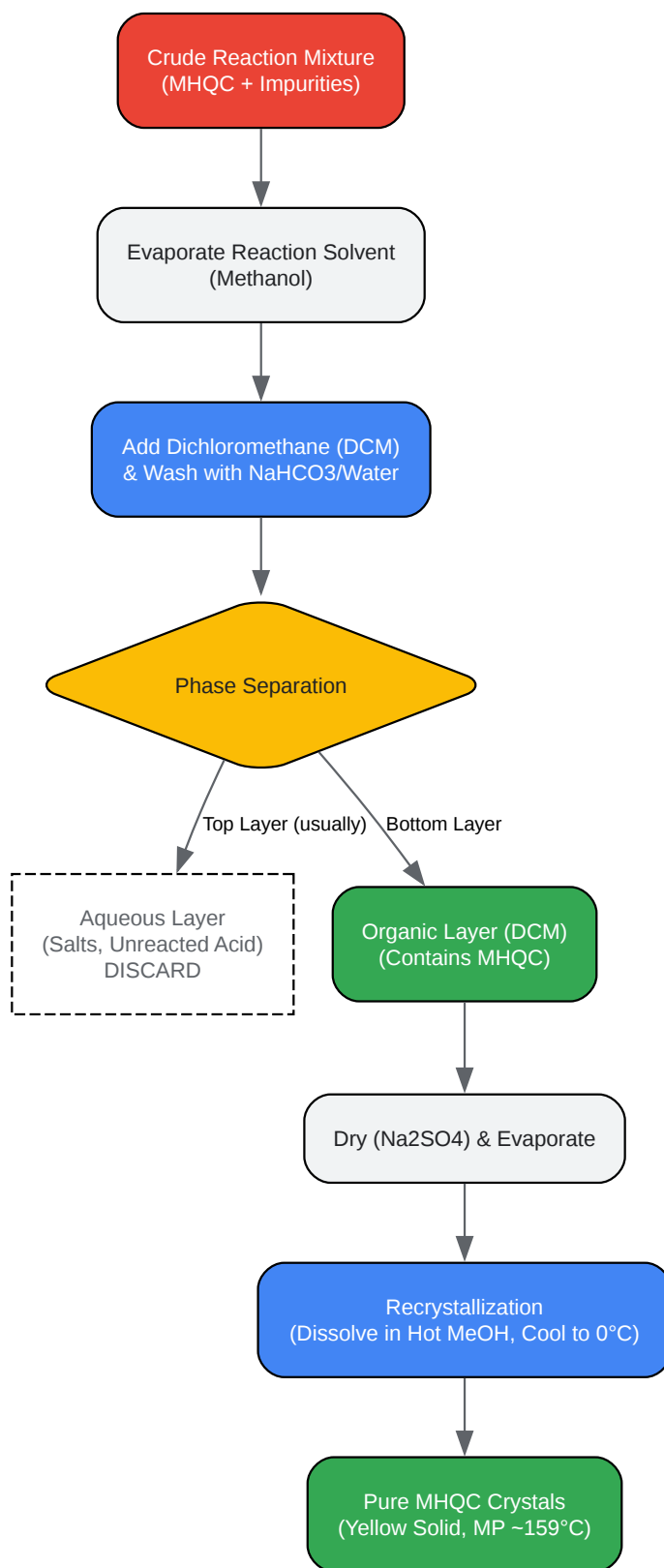
- **Evaporation:** Remove the reaction solvent (usually Methanol) under reduced pressure.
- **Partitioning:** Resuspend the residue in Dichloromethane (DCM) (50 mL per gram of product).

- Washing:
 - Wash with Saturated NaHCO_3 (to neutralize residual acid).
 - Wash with Brine (to remove water).
- Phase Separation: Collect the organic (DCM) layer. The product will be in this layer due to its high LogP relative to the aqueous salts.
- Drying: Dry over anhydrous Na_2SO_4 and evaporate to yield the solid ester.

Visualization of Workflows

Figure 1: Solubility-Based Purification Workflow

This diagram illustrates the logical flow of purifying MHQC, leveraging its high solubility in hot alcohols and DCM versus its insolubility in water and cold alcohols.



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Caption: Purification workflow for **Methyl 8-hydroxyquinoline-2-carboxylate** utilizing DCM extraction and Methanol recrystallization.

References

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